GHS Hazard Classification of 2,2,3-Trimethylbutanal: A Technical Guide

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Compound of Interest

Compound Name:	*2,2,3-Trimethylbutanal*
CAS No.:	*86290-37-1*
Cat. No.:	*B3388158*

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This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **2,2,3-Trimethylbutanal** (CAS No: 86290-37-1). The information herein is intended to support safe handling, use, and risk assessment in research and development settings.

GHS Hazard Classification Summary

2,2,3-Trimethylbutanal is classified under GHS as a hazardous substance with physical, health, and environmental hazards. The primary hazards identified are flammability, skin irritation, serious eye irritation, and respiratory tract irritation.[1] The official GHS classification, as collated from notifications to the ECHA C&L Inventory, is summarized below.[1]

GHS Pictograms and Signal Word

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Pictogram	Signal Word
Flame	Danger
Exclamation Mark	

Hazard Statements and Precautionary Statements

The following tables detail the hazard (H) and precautionary (P) statements associated with **2,2,3-Trimethylbutanal**.

Table 1: GHS Hazard Statements for **2,2,3-Trimethylbutanal**

Code	Hazard Statement	Hazard Class	Hazard Category
H225	Highly flammable liquid and vapor	Flammable liquids	Category 2
H315	Causes skin irritation	Skin corrosion/irritation	Category 2
H319	Causes serious eye irritation	Serious eye damage/eye irritation	Category 2A
H335	May cause respiratory irritation	Specific target organ toxicity — Single exposure; Respiratory tract irritation	Category 3
Source: ECHA C&L Inventory[1]			

Table 2: GHS Precautionary Statements for **2,2,3-Trimethylbutanal**

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Category	Code(s)	Precautionary Statement(s)
Prevention	P210, P233, P240, P241, P242, P243, P261, P264, P271, P280	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. Keep container tightly closed. Ground and bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. Use non-sparking tools. Take action to prevent static discharges. Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302+P352, P303+P361+P353, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364, P370+P378	IF ON SKIN: Wash with plenty of water. IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. IF INHALED: Remove person to fresh air and keep comfortable for breathing. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical help. Specific

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		treatment (see supplemental first aid instruction on this label). If skin irritation occurs: Get medical help. If eye irritation persists: Get medical help. Take off contaminated clothing and wash it before reuse. In case of fire: Use appropriate media to extinguish.
Storage	P403+P233, P403+P235, P405	Store in a well-ventilated place. Keep container tightly closed. Store in a well-ventilated place. Keep cool. Store locked up.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.
Source: ECHA C&L Inventory[1]		

Quantitative Data and Experimental Protocols

While the GHS classification for **2,2,3-Trimethylbutanal** is established, specific quantitative data from experimental studies (e.g., flash point, irritation scores) are not readily available in public databases. Therefore, this section outlines the standard experimental protocols, primarily based on OECD Guidelines for the Testing of Chemicals, that are used to determine the assigned hazard classifications.

Flammability (Flammable Liquid, Category 2)

The classification of a liquid as a Category 2 flammable liquid under GHS is based on its flash point and initial boiling point. For Category 2, the criteria are a flash point < 23°C and an initial boiling point ≤ 35°C. Given that **2,2,3-Trimethylbutanal** is classified as a Flammable Liquid, Category 2, its flashpoint is determined to be below 23°C.

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Experimental Protocol: Flash Point Determination (e.g., OECD TG 127)

The flash point is determined using either a closed-cup or open-cup apparatus. The closed-cup method is generally preferred as it yields lower values and is more indicative of the fire hazard in a closed environment.

- Apparatus: Pensky-Martens or Abel closed-cup flash point tester.
- Methodology: A specified volume of the substance is placed in the test cup. The temperature of the sample is increased at a slow, constant rate. An ignition source is directed into the cup at regular temperature intervals to determine if a flash occurs. The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

Skin Irritation (Category 2)

A substance is classified as a skin irritant (Category 2) if it produces reversible skin damage. In the absence of in vivo data, in vitro methods using reconstructed human epidermis are the standard.

Experimental Protocol: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD TG 439)

This in vitro test uses a reconstructed human epidermis model that mimics the biochemical and physiological properties of the upper layers of human skin.[2][3][4]

- Test System: A three-dimensional human epidermis model composed of human-derived keratinocytes.[2][3]
- Methodology: The test chemical is applied topically to the surface of the RhE tissue.[2][3] After a defined exposure period, the chemical is removed, and the tissue is incubated for a post-exposure period. Cell viability is then assessed using a colorimetric assay, such as the MTT assay.[2][3]
- Classification Criteria: A substance is classified as a skin irritant (Category 2) if the mean tissue viability is reduced to ≤ 50% of the negative control.[3][5]

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Serious Eye Irritation (Category 2A)

Category 2A for eye irritation refers to substances that cause reversible eye irritation within 21 days of exposure. Modern testing strategies prioritize in vitro and ex vivo methods over the traditional in vivo Draize rabbit eye test.

Experimental Protocol: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD TG 492)

This in vitro method uses a reconstructed human cornea-like epithelium model to assess eye irritation potential.[6][7][8]

- Test System: A multi-layered epithelial model derived from human corneal cells.[6][9]
- Methodology: The test substance is applied to the surface of the corneal epithelium model for a specified duration.[6][9] Following exposure and a post-treatment incubation period, the viability of the epithelial cells is measured, typically using the MTT assay.[6][8]
- Classification Criteria: The classification is based on the reduction in tissue viability. For a substance to be classified as a non-irritant (No Category), the relative tissue viability must be > 60%. If the viability is ≤ 60%, the substance is considered an irritant, and further testing may be required to distinguish between Category 1 and Category 2.[6][9]

Specific Target Organ Toxicity - Single Exposure (STOT-SE), Category 3: Respiratory Tract Irritation

This classification is applied to substances that cause transient respiratory tract irritation. Evidence for this classification can come from human experience, animal studies, or other relevant data.

Experimental Protocol: Assessment of Respiratory Tract Irritation

There is no single, specific OECD test guideline for the classification of STOT-SE Category 3 for respiratory irritation. The assessment is typically based on a weight of evidence approach, which may include:

- Human Data: Reports of respiratory irritation from occupational or accidental exposure.

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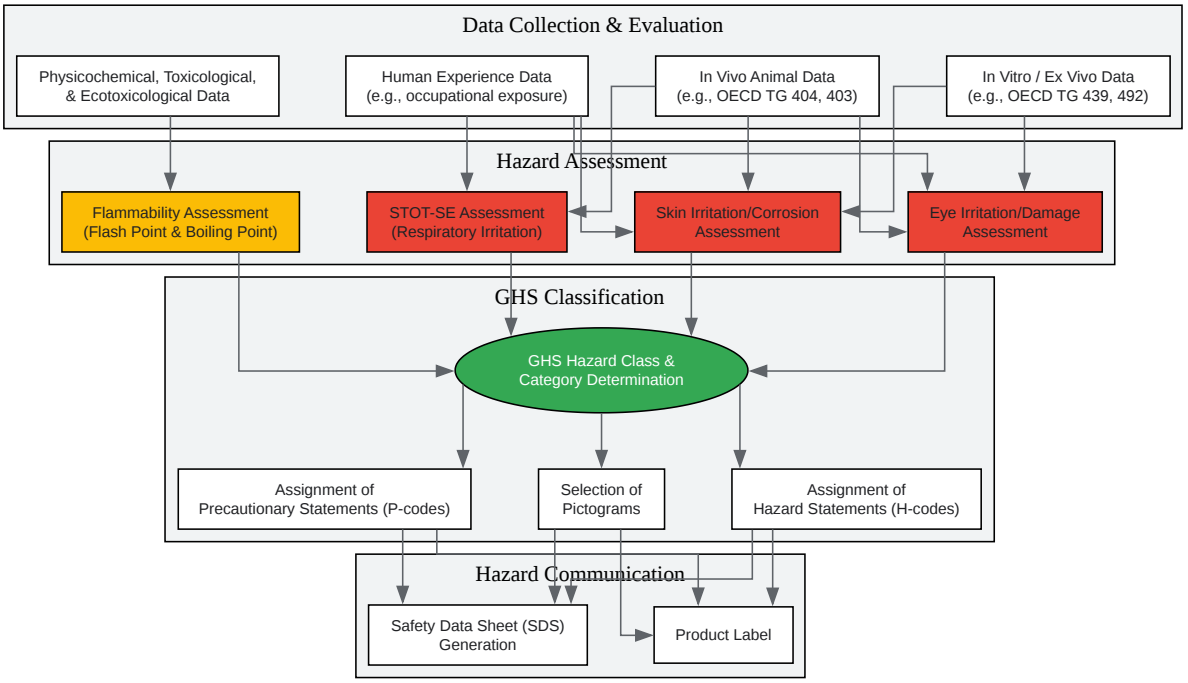
- Animal Studies (e.g., OECD TG 403 - Acute Inhalation Toxicity): Observations of clinical signs of respiratory irritation (e.g., labored breathing, nasal discharge) in animals during acute inhalation toxicity studies. Histopathological examination of the respiratory tract can also provide evidence of irritation.

- Structure-Activity Relationships (SAR): Comparison to structurally similar compounds with known respiratory irritant properties.

Visualization of Hazard Determination Workflow

The following diagram illustrates the logical workflow for the GHS hazard determination of a chemical substance like **2,2,3-Trimethylbutanal**, incorporating the various data sources and assessment methods.

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Caption: Workflow for GHS Hazard Determination and Communication.

Signaling Pathways and Mechanism of Action

Detailed studies on the specific signaling pathways involved in the irritant effects of **2,2,3-Trimethylbutanal** are not available in the current scientific literature. However, for aldehydes in general, skin and eye irritation often involve interactions with sensory nerve receptors, such as the Transient Receptor Potential (TRP) channels (e.g., TRPA1 and TRPV1), leading to neurogenic inflammation. The electrophilic nature of the aldehyde group can also lead to

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covalent modification of cellular proteins, triggering inflammatory cascades and cytotoxic effects. Further research is needed to elucidate the precise mechanisms for **2,2,3-Trimethylbutanal**.

Conclusion

2,2,3-Trimethylbutanal is classified under GHS as a highly flammable liquid that causes skin, eye, and respiratory irritation. Professionals handling this substance should adhere to the precautionary statements outlined in the safety data sheets and implement appropriate engineering controls and personal protective equipment. While specific quantitative toxicological data for this compound are limited, the established GHS classification provides a robust framework for risk management. The experimental protocols described herein represent the standard methodologies used to derive such hazard classifications.

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